

# Dragmacidin G: A Potent Marine-Derived Antibacterial Agent Compared to Standard Antibiotics

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Compound of Interest		
Compound Name:	Mortatarin G	
Cat. No.:	B12377491	Get Quote

A detailed comparative analysis of the in vitro efficacy of Dragmacidin G against Gram-positive bacteria, benchmarked against established clinical antibiotics.

Dragmacidin G, a bis-indole alkaloid isolated from the deep-water marine sponge of the genus Spongosorites, has demonstrated significant antibacterial potential, particularly against challenging pathogens such as methicillin-resistant Staphylococcus aureus (MRSA). This guide provides a comparative overview of the efficacy of Dragmacidin G in relation to well-known antibiotics, including vancomycin, ciprofloxacin, and penicillin. The comparative analysis is supported by quantitative in vitro data, detailed experimental methodologies, and visual representations of the respective mechanisms of action.

## **Efficacy Overview: A Quantitative Comparison**

The in vitro antibacterial efficacy of Dragmacidin G and a selection of standard antibiotics against Staphylococcus aureus is summarized in the table below. The data is presented as Minimum Inhibitory Concentration (MIC) in  $\mu$ g/mL, which represents the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism after overnight incubation.



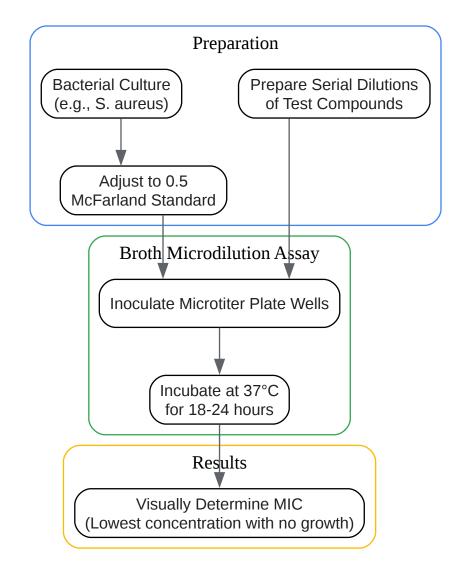
Compound/Antibiotic	Target Organism	MIC (μg/mL)
Dragmacidin G	Staphylococcus aureus	2
Vancomycin	Staphylococcus aureus ATCC 29213	0.5 - 2
Ciprofloxacin	Staphylococcus aureus ATCC 29213	0.25 - 1
Penicillin	Staphylococcus aureus ATCC 29213	0.06 - >256 (resistance is common)

Note: The MIC value for Dragmacidin G is based on the study by Yamazaki et al. (2024) against Staphylococcus aureus. Comparator antibiotic MIC ranges are based on typical values for the reference strain ATCC 29213 and can vary.

### **Mechanisms of Action: A Visual Guide**

The antibacterial activity of Dragmacidin G and the compared antibiotics stems from their distinct mechanisms of action, which are illustrated in the diagrams below.





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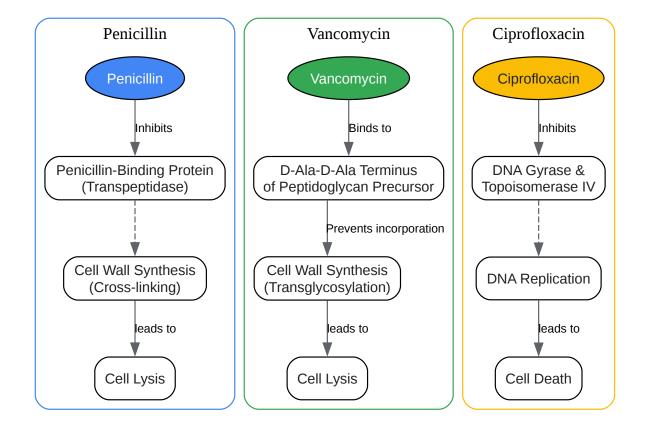
Experimental workflow for MIC determination.



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Proposed mechanism of action for Dragmacidin G.





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